

Application Notes and Protocols for Preparing Psyton Stock Solutions for Assays

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Introduction

Psyton is a potent and selective small molecule inhibitor of Phosphoinositide 3-kinase (PI3K). The PI3K/Akt/mTOR signaling pathway is a crucial regulator of cell proliferation, survival, and metabolism, and its dysregulation is implicated in various diseases, including cancer.[1][2][3] **Psyton** offers researchers a valuable tool for investigating the role of PI3K in these processes. Accurate and consistent preparation of **Psyton** stock solutions is paramount for obtaining reliable and reproducible results in cell-based and in vitro assays.

This document provides detailed protocols for the preparation, storage, and handling of **Psyton** stock solutions to ensure optimal performance in your experiments.

Data Presentation

The following tables summarize the key properties of **Psyton** and provide typical working concentrations for various assays.

Table 1: Physicochemical Properties of **Psyton**



Property	Value	Notes	
Molecular Weight	450.5 g/mol		
Appearance	White to off-white crystalline solid		
Purity	≥98% (by HPLC)		
Solubility	DMSO: ≥50 mg/mL (≥111 mM)	Insoluble in water. For cell-based assays, the final DMSO concentration should be kept low (typically ≤0.1%) to avoid cytotoxicity.[4]	
Ethanol: Sparingly soluble	Not recommended as a primary solvent for stock solutions.		
Storage of Solid	Store at -20°C, protect from light	Stable for at least one year when stored properly.	
Storage of Stock Soln	Store at -80°C in single-use aliquots	Stable for at least six months at -80°C. Avoid repeated freeze-thaw cycles.[4]	

Table 2: Typical Working Concentrations for Psyton in Cell-Based Assays

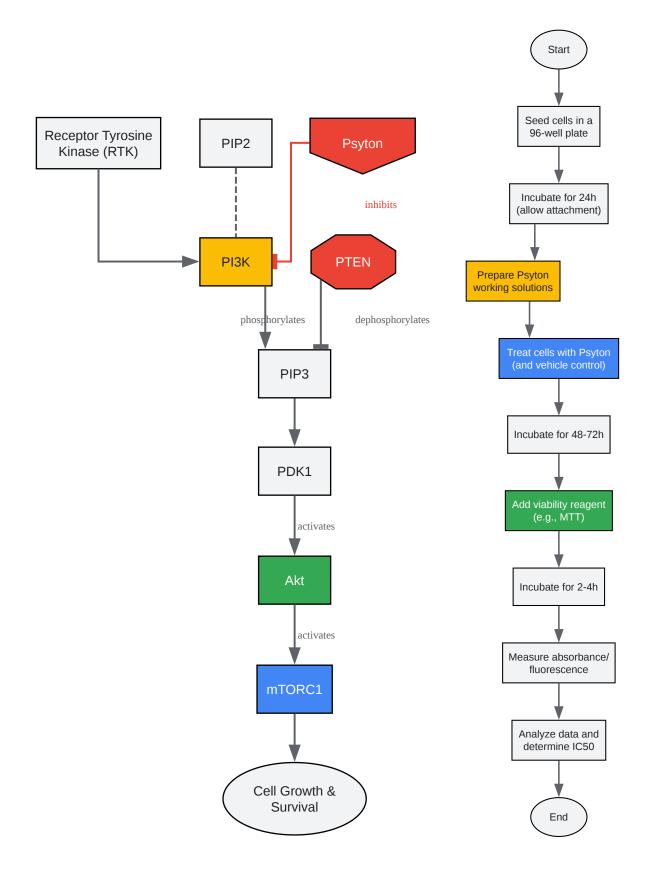


Assay Type	Cell Line Example	Typical Concentration Range	Notes
Cell Viability (MTT)	MCF-7, U-87 MG	0.1 - 100 μΜ	Determine the IC50 value to assess cytotoxic or cytostatic effects.
Western Blot (p-Akt)	A549, PC-3	0.1 - 10 μΜ	Assess the inhibition of PI3K signaling by measuring the phosphorylation of downstream targets like Akt.
Immunofluorescence	HeLa	1 - 25 μΜ	Visualize the effect of Psyton on cellular processes such as apoptosis or autophagy.
Kinase Activity Assay	Recombinant PI3K	1 - 500 nM	Determine the direct inhibitory effect of Psyton on PI3K enzymatic activity.

Signaling Pathway

Psyton exerts its biological effects by inhibiting the PI3K enzyme, a key node in the PI3K/Akt/mTOR signaling cascade.





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